

Application Note: Surface Functionalization and Passivation using 1-Amino-3-butoxypropan-2-ol

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Compound of Interest

Compound Name: 1-Amino-3-butoxypropan-2-ol

Cat. No.: B13894565

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-Amino-

-butoxy-2-propanol.

Executive Summary

This guide details the utility of **1-Amino-3-butoxypropan-2-ol** (ABP) as a bifunctional surface modifier. Unlike simple alkyl amines, ABP possesses a unique amphiphilic architecture comprising a reactive primary amine, a secondary hydroxyl group, and a hydrophobic butoxy tail. This structure allows it to function effectively in two distinct surface engineering paradigms: [\[1\]](#)

- Non-Covalent Passivation: Acting as a mixed-type corrosion inhibitor for carbon steel in acidic media via chemisorption.
- Covalent Functionalization: Serving as a "capping agent" for epoxy-activated surfaces to modulate surface energy and wettability.

Chemical Profile & Mechanistic Logic[2]

The Molecule as a Tool

ABP is synthesized via the ammonolysis of butyl glycidyl ether (BGE). Its value in surface chemistry lies in its Head-Linker-Tail architecture:

- The Anchor (Head): The primary amine () acts as a strong nucleophile for covalent coupling or a cationic anchor () in acidic environments for electrostatic adsorption.
- The Stabilizer (Linker): The secondary hydroxyl () group provides auxiliary hydrogen bonding sites, stabilizing the adsorbed monolayer on metal oxides.
- The Shield (Tail): The butoxy group () introduces a specific degree of hydrophobicity, repelling water and corrosive ions without the solubility issues of long-chain fatty amines.

Data Summary: Physicochemical Properties

Property	Value	Relevance to Protocol
Molecular Weight	147.22 g/mol	Calculation of molar concentrations for isotherms.
Boiling Point	~225°C	Stable for high-temperature curing/passivation.
pKa (Amine)	~9.5 (Est.)	Protonated in acidic media (pH < 8); Neutral in basic media.
Solubility	Water, Alcohols	Versatile solvent compatibility (Aqueous vs. Organic).[2]

Application I: Corrosion Inhibition on Carbon Steel

Theory of Operation

In acidic environments (e.g., 1M HCl), ABP functions as a mixed-type inhibitor. The nitrogen atom is protonated, allowing electrostatic attraction to the negatively charged metal surface

(caused by chloride ion adsorption).[3] Subsequently, the lone pairs on the oxygen and nitrogen atoms facilitate chemisorption (coordinate bonding) to the empty d-orbitals of iron. The butoxy tail orients away from the surface, forming a hydrophobic barrier that excludes

and

ions.

Experimental Protocol

Objective: Determine inhibition efficiency on mild steel in 1M HCl.

Materials

- Mild Steel Coupons (e.g., C1018), polished to 600-grit finish.
- **1-Amino-3-butoxypropan-2-ol** (ABP), >98% purity.
- Hydrochloric Acid (37%), diluted to 1.0 M.
- Acetone and Ethanol for degreasing.

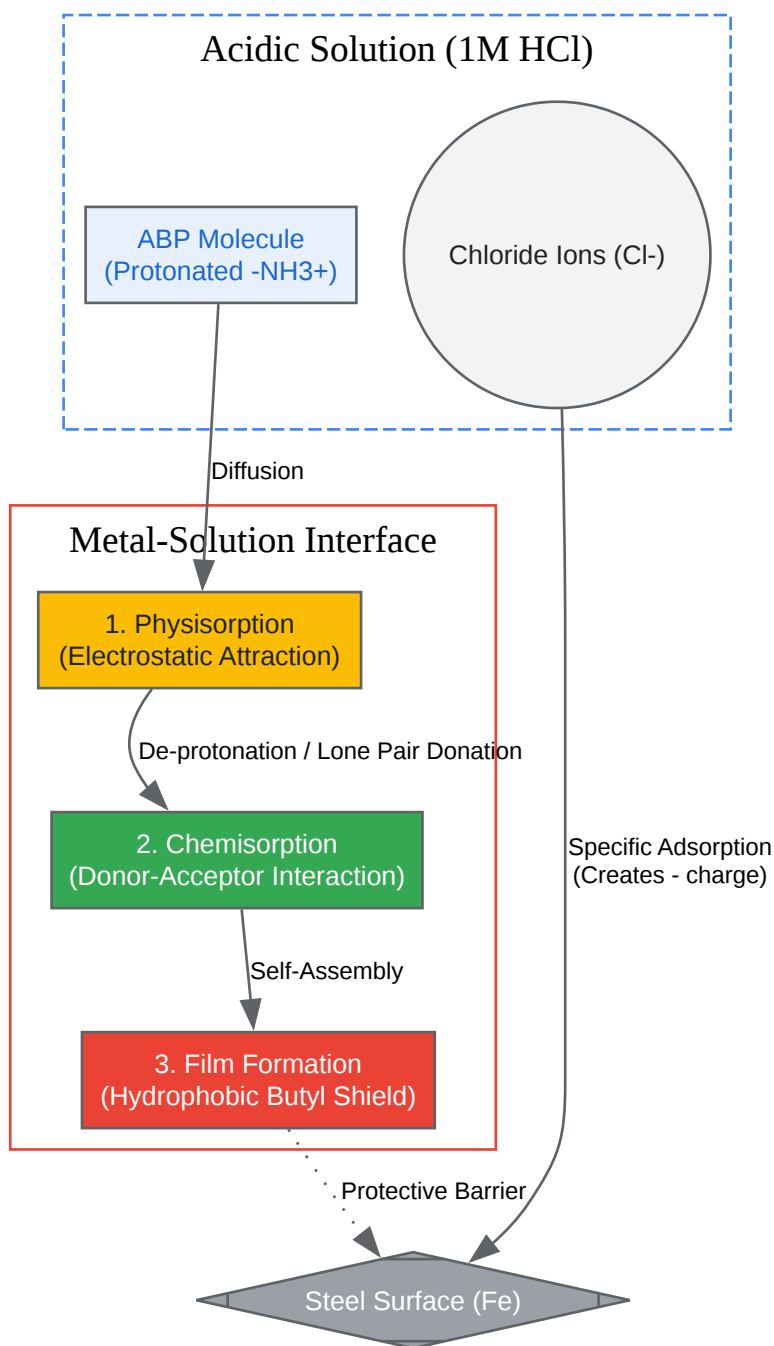
Workflow

- Surface Preparation:
 - Abrade steel coupons with SiC paper (grades 120 to 600).
 - Sonicate in ethanol for 10 mins, then acetone for 5 mins.
 - Dry under nitrogen stream. Critical: Use immediately to prevent flash oxidation.
- Inhibitor Solution Preparation:
 - Prepare a stock solution of 1.0 M HCl.
 - Dissolve ABP to create concentration gradients: 1.0 mM, 2.5 mM, 5.0 mM, 10.0 mM.
 - Note: ABP is water-soluble; no co-solvent is typically required at these concentrations.
- Electrochemical Testing (Tafel Polarization):

- Setup: Three-electrode cell (Working: Steel; Counter: Platinum; Ref: Ag/AgCl).
- OCP: Allow Open Circuit Potential to stabilize (approx. 30 mins).
- Scan: Sweep potential from -250 mV to +250 mV vs. OCP at 1 mV/s.
- Data Analysis:
 - Calculate Inhibition Efficiency () using corrosion current densities ():

Mechanism Visualization

The following diagram illustrates the multi-step adsorption mechanism of ABP on iron.



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Figure 1: Adsorption mechanism of ABP on steel, transitioning from electrostatic attraction to stable chemisorption.

Application II: Covalent Surface Energy Modulation Theory of Operation

ABP can be used to "cap" surfaces containing reactive electrophiles (specifically epoxides or isocyanates). By reacting the primary amine of ABP with surface-bound epoxide groups, the surface is terminated with the ABP molecule. The exposed butoxy tail lowers the surface energy, making the surface more hydrophobic (lipophilic) compared to a hydroxyl-terminated surface.

Experimental Protocol

Objective: Hydrophobize a glass slide pre-functionalized with Glycidoxypropyltrimethoxysilane (GPTMS).

Materials

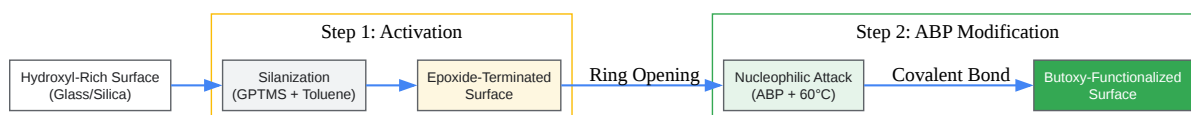
- Glass slides (Piranha cleaned).
- (3-Glycidyloxypropyl)trimethoxysilane (GPTMS).
- ABP.
- Toluene (anhydrous) and Ethanol.

Workflow

- Epoxy-Activation (Pre-treatment):
 - Immerse clean glass slides in a 2% (v/v) solution of GPTMS in anhydrous toluene for 12 hours.
 - Wash with toluene and cure at 110°C for 1 hour.
 - Result: Surface covered in reactive epoxide rings.
- ABP Grafting (The Modification):
 - Prepare a 50 mM solution of ABP in ethanol.
 - Expert Tip: Adjust pH to ~9.0 using minimal triethylamine to ensure the amine is nucleophilic (unprotonated).

- Immerse the epoxy-activated slides in the ABP solution.
- Incubate at 60°C for 4 hours. (Heat is required to drive the epoxide ring-opening by the amine).
- Washing & Curing:
 - Remove slides and sonicate in ethanol (2x 10 mins) to remove physically adsorbed ABP.
 - Dry under nitrogen.
- Validation (Contact Angle):
 - Measure Static Water Contact Angle (WCA).
 - Expectation:
 - Clean Glass: < 10°
 - Epoxy-Activated: ~45-50°
 - ABP-Modified: ~70-80° (Increase due to butoxy tail).

Grafting Workflow Visualization



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Figure 2: Step-by-step workflow for converting a hydrophilic surface to a hydrophobic one using ABP.

Troubleshooting & Expert Tips

Issue	Probable Cause	Corrective Action
Low Inhibition Efficiency	Low inhibitor concentration or competitive adsorption.	Increase ABP concentration to >5mM. Ensure solution is de-aerated (remove) to isolate the inhibitor effect.
Precipitation in Acid	Salting out effect at very high concentrations.	ABP is generally soluble, but if cloudiness occurs, add 5% ethanol as a co-solvent.
No Change in Contact Angle	Incomplete reaction with epoxide.	The epoxide-amine reaction is slow at room temp. Heat is mandatory (60°C+). Ensure pH is basic (>9).
Surface Haze	Polymerization of silane or ABP excess.	Strict post-reaction sonication in ethanol is required to remove physisorbed layers.

References

- Chemical Identity & Synthesis
 - Reaction of Butyl Glycidyl Ether with Ammonia.
 - Source: PubChem Compound Summary for CID 87862, **1-Amino-3-butoxypropan-2-ol**.
 - URL: [\[Link\]](#)
- Corrosion Mechanism (General Alkanolamines)
 - Investigating the Corrosion Inhibition Mechanisms of Alkanolammonium Salts on Carbon Steel.
 - Source: MDPI (Applied Sciences).
 - URL: [\[Link\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Epoxy-Amine Surface Chemistry

- Glycidyl ether reactions with amines: Kinetics and Mechanism.
- Source: Semantic Scholar / Polymer Science.
- URL: [\[Link\]](#)[3]
- Surface Modification Principles
 - Surface Modification of Polymers with Amines (General Protocol).
 - Source: ACS Macromolecules.
 - URL: [\[Link\]](#)

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. CAS 16369-21-4: N-Propylethanolamine | CymitQuimica \[cymitquimica.com\]](#)
- [3. An Overview: Highly Efficient Inhibitors of Carbon Steel - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Catalytic performance of quaternary ammonium salts in the reaction of butyl glycidyl ether and carbon dioxide -Journal of Industrial and Engineering Chemistry | Korea Science \[koreascience.kr\]](#)
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